

Phenazepam-d4: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Phenazepam-d4

CAS No.: 1184980-42-4

Cat. No.: B594138

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An In-depth Examination of the Deuterated Internal Standard for the Quantification of Phenazepam

This guide provides a comprehensive technical overview of **Phenazepam-d4**, a deuterated analog of the benzodiazepine phenazepam. Designed for researchers, forensic toxicologists, and drug development professionals, this document details its chemical properties, molecular structure, and its critical application as an internal standard in quantitative analytical methods.

Introduction to Phenazepam-d4

Phenazepam is a benzodiazepine that was developed in the Soviet Union and is prescribed in some countries for anxiety, epilepsy, and insomnia. However, it has also emerged as a drug of abuse, leading to its inclusion in forensic and clinical toxicology screenings.[1][2] Accurate quantification of phenazepam in biological matrices is crucial for both clinical management and forensic investigations.

Phenazepam-d4 is a stable, isotopically labeled version of phenazepam, where four hydrogen atoms on the phenyl ring have been replaced with deuterium. This subtle but significant modification makes it an ideal internal standard for mass spectrometry-based analytical methods.[3][4] When added to a biological sample at a known concentration, **Phenazepam-d4** co-elutes with the unlabeled phenazepam during chromatographic separation. As it is chemically identical to phenazepam, it experiences similar extraction efficiency and ionization suppression or enhancement in the mass spectrometer. However, due to the mass difference, it

can be distinguished from the target analyte, allowing for accurate quantification by correcting for variations in sample preparation and instrument response.[5]

Chemical Properties and Molecular Structure

A thorough understanding of the chemical and physical properties of **Phenazepam-d4** is essential for its effective use in the laboratory.

Table 1: Key Properties of **Phenazepam-d4**

Property	Value	Source(s)
CAS Number	1184980-42-4	[3][6][7][8]
Molecular Formula	C ₁₅ H ₆ D ₄ BrClN ₂ O	[3][4][6]
Molecular Weight	353.63 g/mol	[6]
Formal Name	7-bromo-5-(6-chlorophenyl-2,3,4,5-d ₄)-1,3-dihydro-2H-1,4-benzodiazepin-2-one	[3][4]
Synonyms	Fenazepam-d4	[3][4]
Purity	≥98%	[4]
Typical Formulation	Neat solid or a 100 µg/mL or 1 mg/mL solution in acetonitrile	[3][4][6]
Storage Temperature	-20°C	[3][4]

Molecular Structure:

The molecular structure of **Phenazepam-d4** is characterized by a benzodiazepine core, which consists of a benzene ring fused to a diazepine ring.[9][10] A bromine atom is attached to the benzene ring, and a deuterium-labeled 2-chlorophenyl ring is attached to the diazepine ring.

Caption: Molecular Structure of **Phenazepam-d4**.

Application in Quantitative Analysis: A Protocol for LC-MS/MS

Phenazepam-d4 is primarily used as an internal standard for the quantification of phenazepam in biological samples such as blood, urine, and hair.[4][11][12] The following protocol outlines a general workflow for the analysis of phenazepam in a blood sample using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Rationale for Method Selection: LC-MS/MS is a highly sensitive and selective analytical technique, making it ideal for detecting and quantifying drugs and their metabolites in complex biological matrices.[5][13] The use of an isotopically labeled internal standard like **Phenazepam-d4** is crucial for achieving accurate and precise results by compensating for matrix effects and variations in sample processing.[5]

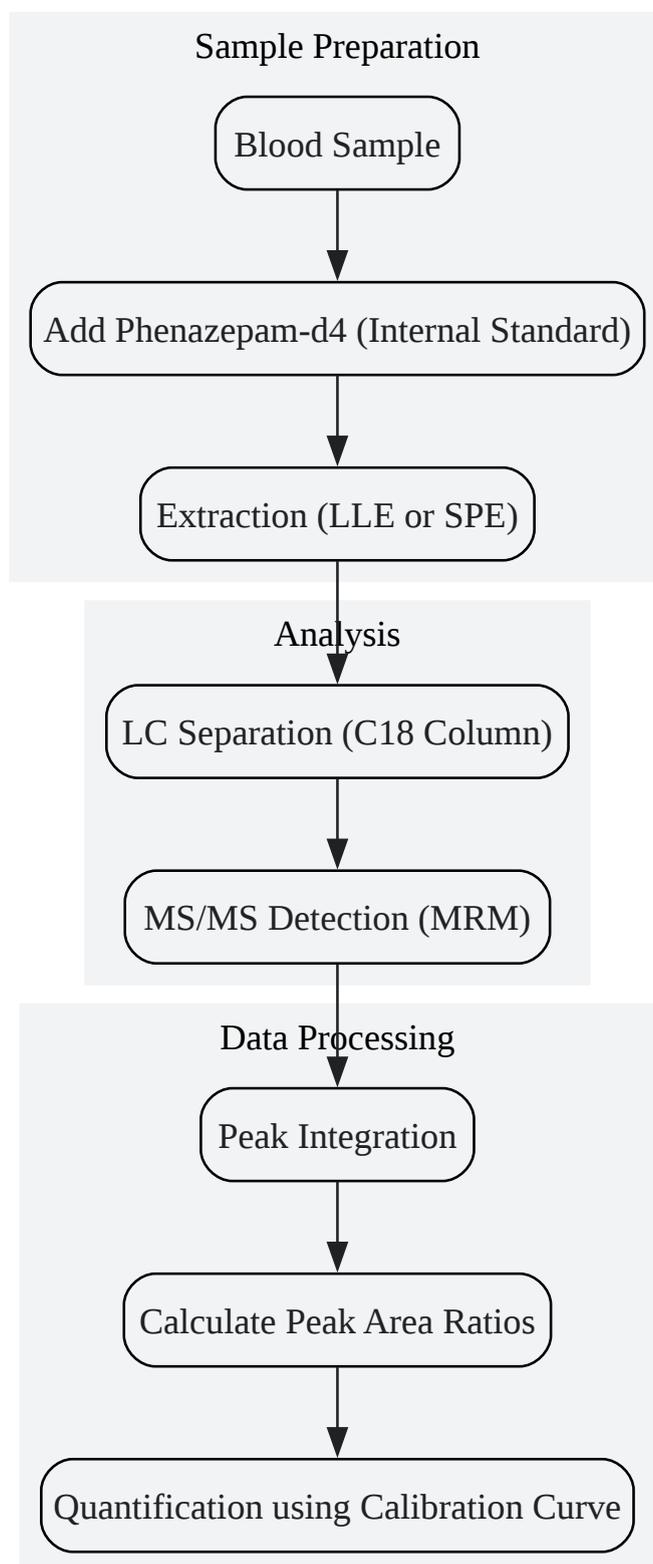
Experimental Protocol: Quantification of Phenazepam in Blood

- Sample Preparation:
 - To a 1 mL aliquot of whole blood, add a known amount of **Phenazepam-d4** solution (e.g., 100 ng). The concentration of the internal standard should be chosen to be within the linear range of the calibration curve.
 - Vortex the sample to ensure thorough mixing.
 - Perform a liquid-liquid extraction (LLE) or solid-phase extraction (SPE) to isolate the analytes from the blood matrix.[5][14][15]
 - Causality: Extraction is necessary to remove proteins and other interfering substances that can suppress the ionization of the target analyte in the mass spectrometer, leading to inaccurate results. The choice between LLE and SPE depends on the specific requirements of the assay, including desired recovery, cleanliness of the extract, and sample throughput.[14]
- Chromatographic Separation:
 - Inject the extracted sample onto a suitable liquid chromatography (LC) system equipped with a C18 column.[15]

- Use a gradient elution with a mobile phase consisting of an aqueous component (e.g., water with 0.1% formic acid) and an organic component (e.g., acetonitrile or methanol with 0.1% formic acid).
 - Causality: The C18 column provides good retention and separation for benzodiazepines. The gradient elution allows for the efficient separation of phenazepam and **Phenazepam-d4** from other endogenous and exogenous compounds in the sample, ensuring that they enter the mass spectrometer as clean peaks. Formic acid is added to the mobile phase to promote the protonation of the analytes, which is necessary for positive ion electrospray ionization.[5]
- Mass Spectrometric Detection:
 - Analyze the column effluent using a tandem mass spectrometer (MS/MS) operating in positive ion electrospray ionization (ESI) mode.[16]
 - Monitor the precursor-to-product ion transitions for both phenazepam and **Phenazepam-d4** using Multiple Reaction Monitoring (MRM).
 - Causality: Tandem mass spectrometry provides an additional layer of selectivity by monitoring specific fragment ions produced from the precursor ions of phenazepam and **Phenazepam-d4**. This significantly reduces the likelihood of interference from other compounds, leading to a more reliable and accurate quantification.[13][16]
- Data Analysis:
 - Construct a calibration curve by analyzing a series of standards containing known concentrations of phenazepam and a fixed concentration of **Phenazepam-d4**.
 - Plot the ratio of the peak area of phenazepam to the peak area of **Phenazepam-d4** against the concentration of phenazepam.
 - Determine the concentration of phenazepam in the unknown sample by interpolating its peak area ratio on the calibration curve.
 - Causality: The use of the peak area ratio corrects for any variations in injection volume, ionization efficiency, and other instrumental parameters, as both the analyte and the

internal standard are affected similarly. This ratiometric approach is the cornerstone of accurate quantification using internal standards.

Analytical Workflow Diagram



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Caption: Workflow for the quantification of phenazepam using **Phenazepam-d4**.

Conclusion

Phenazepam-d4 is an indispensable tool for researchers and forensic scientists requiring accurate and reliable quantification of phenazepam. Its use as an internal standard in mass spectrometry-based methods ensures the integrity and defensibility of analytical results. This guide has provided the core technical information and a foundational protocol to aid in the successful implementation of **Phenazepam-d4** in the laboratory.

References

- ChemBK. (n.d.). **Phenazepam-d4**. Retrieved from [\[Link\]](#)
- Wikipedia. (2023, December 2). Phenazepam. Retrieved from [\[Link\]](#)
- ECDD Repository. (n.d.). Phenazepam. Retrieved from [\[Link\]](#)
- Djezzar, S., et al. (2019). Analytical Methods Used for the Detection and Quantification of Benzodiazepines. *Journal of Analytical Methods in Chemistry*, 2019, 9734798. Retrieved from [\[Link\]](#)
- Agilent Technologies. (n.d.). Analysis of Benzodiazepines in Blood by LC/MS/MS. Retrieved from [\[Link\]](#)
- LCGC International. (2015). Rapid Analysis of Selected Benzodiazepines by Automated SPE–MS-MS. *LCGC North America*, 33(5), 332-339. Retrieved from [\[Link\]](#)
- IdeaExchange@UAkron. (2019). Development of a Method for the Detection and Quantification of Various Benzodiazepines and Z-Drugs in Human Blood and Qualitative I. Retrieved from [\[Link\]](#)
- Maskell, P. D., et al. (2012). Phenazepam: The drug that came in from the cold. *Journal of Forensic and Legal Medicine*, 19(1), 1-4. Retrieved from [\[Link\]](#)
- de Oliveira, A. S., et al. (2014). Synthesis of 1,5-Benzodiazepine and Its Derivatives by Condensation Reaction Using H-MCM-22 as Catalyst. *The Scientific World Journal*, 2014, 874960. Retrieved from [\[Link\]](#)

- United Nations Office on Drugs and Crime. (n.d.). Recommended methods for the identification and analysis of Barbiturates and Benzodiazepines under International Control. Retrieved from [[Link](#)]
- Waters Corporation. (n.d.). LC-MS/MS Analysis of Urinary Benzodiazepines and Z-drugs via a Simplified, Mixed-Mode Sample Preparation Strategy. Retrieved from [[Link](#)]
- Shearer, K. M., et al. (2015). Analysis of phenazepam and 3-hydroxyphenazepam in post-mortem fluids and tissues. *Drug Testing and Analysis*, 7(10), 923-930. Retrieved from [[Link](#)]
- Djezzar, S., et al. (2019). Analytical Methods Used for the Detection and Quantification of Benzodiazepines. *Journal of Analytical Methods in Chemistry*, 2019, 9734798. Retrieved from [[Link](#)]
- Laloup, M., et al. (2005). Validation of a liquid chromatography-tandem mass spectrometry method for the simultaneous determination of 26 benzodiazepines and metabolites, zolpidem and zopiclone, in blood, urine, and hair. *Journal of Analytical Toxicology*, 29(7), 616-626. Retrieved from [[Link](#)]
- Shearer, K., et al. (2015). Phenazepam: A review of medico-legal deaths in South Scotland between 2010 and 2014. *Forensic Science International*, 254, 197-204. Retrieved from [[Link](#)]
- Reddy, C. R., et al. (2012). One-pot–Two-step Cascade Synthesis of Quinazolinotriazolobenzodiazepines. *Organic Letters*, 14(15), 3878-3881. Retrieved from [[Link](#)]
- Goti, G., et al. (2020). Flow platform for the synthesis of benzodiazepines. *Organic & Biomolecular Chemistry*, 18(3), 448-453. Retrieved from [[Link](#)]
- Tomko, J. T., et al. (n.d.). Analysis of Benzodiazepines using Liquid Chromatography Mass Spectrometry-Mass Spectrometry. Kura Biotech. Retrieved from [[Link](#)]

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Sources

- [1. Phenazepam: the drug that came in from the cold - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. Phenazepam: A review of medico-legal deaths in - ProQuest \[proquest.com\]](#)
- [3. caymanchem.com \[caymanchem.com\]](#)
- [4. caymanchem.com \[caymanchem.com\]](#)
- [5. agilent.com \[agilent.com\]](#)
- [6. Phenazepam-D4 100ug/mL acetonitrile, ampule 1mL, certified reference material, Cerilliant 1184980-42-4 \[sigmaaldrich.com\]](#)
- [7. Phenazepam-d4 \[chembk.com\]](#)
- [8. Phenazepam-d4 CAS#: 1184980-42-4 \[m.chemicalbook.com\]](#)
- [9. Phenazepam - Wikipedia \[en.wikipedia.org\]](#)
- [10. ecddrepository.org \[ecddrepository.org\]](#)
- [11. Analysis of phenazepam and 3-hydroxyphenazepam in post-mortem fluids and tissues - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [12. ovid.com \[ovid.com\]](#)
- [13. ideaexchange.uakron.edu \[ideaexchange.uakron.edu\]](#)
- [14. Analytical Methods Used for the Detection and Quantification of Benzodiazepines - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [15. waters.com \[waters.com\]](#)
- [16. chromatographyonline.com \[chromatographyonline.com\]](#)
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